

L-817818: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: L-817818
Cat. No.: B10771755

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **L-817818**, a potent and selective somatostatin receptor 5 (sst5) agonist. This document details its chemical properties, mechanism of action, and key experimental findings, presenting the information in a structured and accessible format for laboratory and clinical research applications.

Core Chemical Properties and Identification

L-817818 is a non-peptide small molecule that demonstrates high affinity and selectivity for the sst5 receptor subtype. Its fundamental chemical and physical properties are summarized below.

Property	Value	Citation(s)
CAS Number	217480-27-8	[1][2][3][4][5]
Molecular Formula	C ₃₃ H ₃₆ N ₄ O ₃	[1][3][5]
Molecular Weight	536.67 g/mol	[1][3][5]
IUPAC Name	(S)-2-aminopropyl (2-(2-(naphthalen-2-yl)-1H-benzo[g]indol-3-yl)acetyl)-D-lysinate	[1]
Synonyms	L-817,818; L 817,818; L817,818	[1]
Solubility	Soluble to 100 mM in DMSO	[3][5]
Physical Appearance	Solid powder	
Storage	Store at -20°C for long-term stability. Can be stored at 0-4°C for short-term use. Shipped at ambient temperature as a non-hazardous chemical.	[1][3][5]

Biological Activity and Mechanism of Action

L-817818 functions as a selective agonist for the somatostatin receptor subtype 5 (sst5). Somatostatin receptors are G-protein coupled receptors (GPCRs) that mediate a variety of physiological effects, including the inhibition of hormone secretion and cell proliferation.[6] The selectivity of **L-817818** for the sst5 receptor makes it a valuable tool for investigating the specific roles of this receptor subtype.

Receptor Binding Affinity

The binding affinity of **L-817818** to the five human somatostatin receptor subtypes has been determined through radioligand binding assays. The data clearly demonstrates its high selectivity for the sst5 receptor.

Receptor Subtype	K _i (nM)	Citation(s)
sst1	3.3	[1] [3] [5]
sst2	52	[1] [3] [5]
sst3	64	[1] [3] [5]
sst4	82	[1] [3] [5]
sst5	0.4	[1] [3] [5]

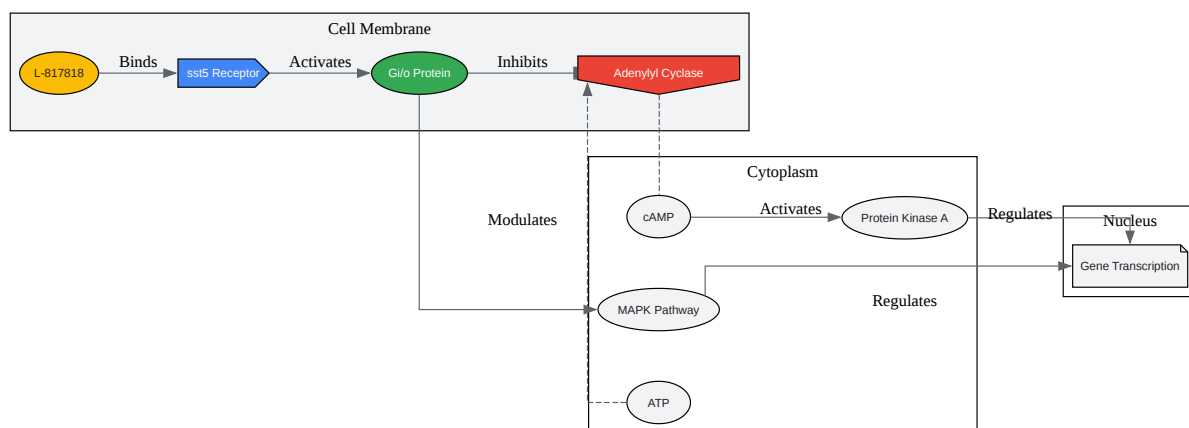
Functional Activity

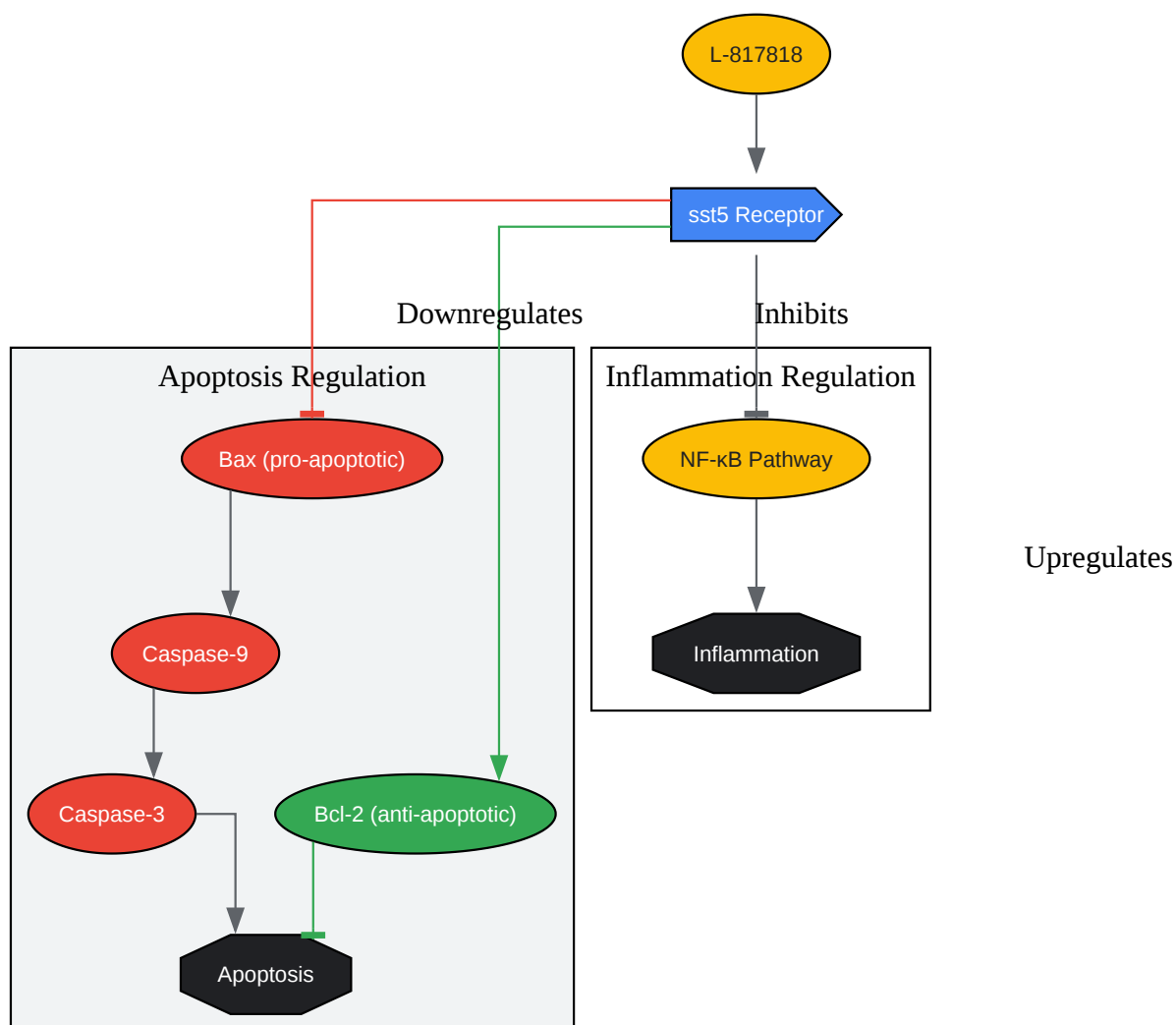
The agonist activity of **L-817818** at the sst5 receptor leads to the inhibition of various cellular processes, most notably hormone secretion.

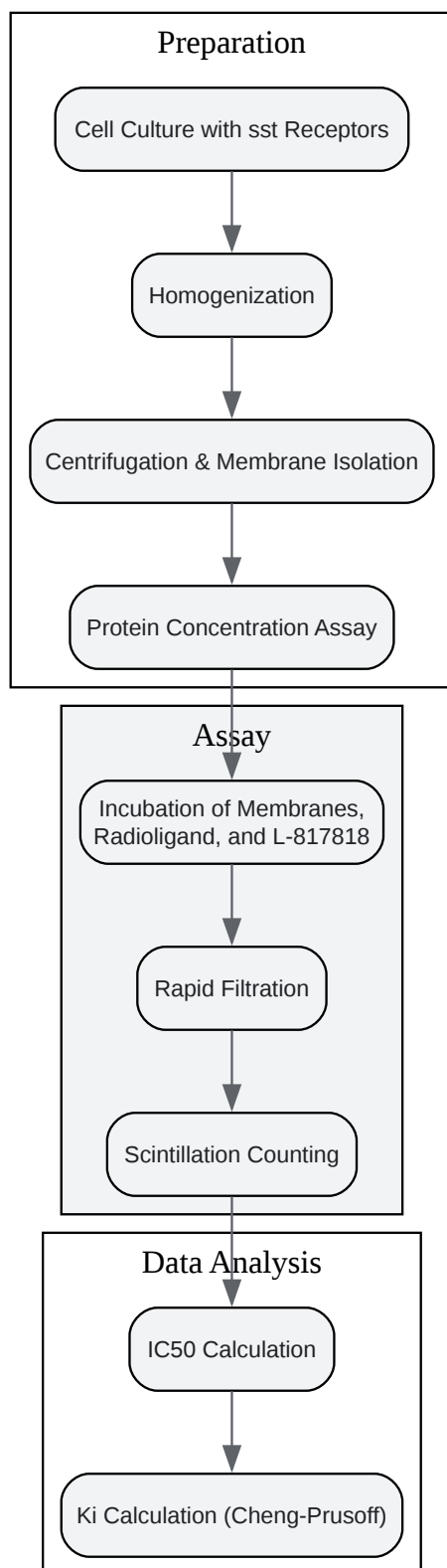
Biological Effect	EC ₅₀ (nM)	Citation(s)
Inhibition of growth hormone release from rat pituitary cells	3.1	[1] [3] [5]
Inhibition of insulin release from mouse pancreatic islets	0.3	[1] [3] [5]

Signaling Pathways

Activation of the sst5 receptor by **L-817818** initiates a cascade of intracellular signaling events. As a Gi/o-coupled receptor, its primary mechanism involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. Furthermore, sst5 activation has been shown to modulate other signaling pathways, including those involved in cell survival and inflammation.







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- To cite this document: BenchChem. [L-817818: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10771755/docs#l-817818-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b10771755/docs#l-817818-a-comprehensive-technical-guide-for-researchers)

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